

An In-depth Technical Guide to (3-Glycidyloxypropyl)triethoxysilane (CAS: 2602-34-8)

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Compound of Interest

Compound Name: (3-Glycidyloxypropyl)triethoxysilane

Cat. No.: B1220607

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For Researchers, Scientists, and Drug Development Professionals

Introduction

(3-Glycidyloxypropyl)triethoxysilane (GLYEO), identified by CAS number 2602-34-8, is a versatile organosilane coupling agent. Its bifunctional nature, featuring a reactive epoxy group and hydrolyzable ethoxysilane groups, allows it to act as a molecular bridge between inorganic substrates and organic polymers. This unique characteristic makes it a valuable tool in a wide array of applications, including the surface modification of materials for biomedical devices, the functionalization of nanoparticles for drug delivery systems, and the enhancement of adhesion in composite materials. This guide provides a comprehensive overview of the technical data, experimental applications, and reaction mechanisms of GLYEO.

Chemical and Physical Properties

The following tables summarize the key physical and chemical properties of **(3-Glycidyloxypropyl)triethoxysilane**.

Identifier	Value	Reference
CAS Number	2602-34-8	[1] [2]
Molecular Formula	C12H26O5Si	[1] [2] [3]
Molecular Weight	278.42 g/mol	[1] [2] [3]
Synonyms	GLYEO, 3-(2,3-Epoxypropyloxy)propyltriethoxysilane	[1] [3]
InChI Key	JXUKBNICSRJFAP-UHFFFAOYSA-N	[4]
SMILES	CCO--INVALID-LINK--(OCC)OCC	[4]

Property	Value	Reference
Appearance	Colorless to pale yellow liquid	
Density	1.004 g/mL at 20 °C	[1] [5]
Boiling Point	124 °C at 3 mmHg	[6]
Flash Point	144 °C	[1] [6]
Refractive Index	1.425 - 1.427 at 20 °C	[5] [6]
Viscosity	~3 cSt at 25 °C	[6]
Solubility	Reacts slowly with water. Soluble in many organic solvents.	[6]

Spectroscopic Data

While a comprehensive, publicly available dataset of spectra for **(3-Glycidyloxypropyl)triethoxysilane** is limited, data for the closely related (3-Glycidyloxypropyl)trimethoxysilane (GPTMS) is more accessible and provides valuable insights into the expected spectral features.

Spectroscopy	Key Features (of the analogous GPTMS)	Reference
FTIR (cm ⁻¹)	~2940 (C-H stretch), ~1255 (epoxy ring), ~1100 (Si-O-C), ~910 (epoxy ring), ~850 (Si-O)	[1][7]
¹ H NMR (ppm)	Chemical shifts corresponding to the ethoxy, propyl, and glycidyl protons are expected.	[8]
¹³ C NMR (ppm)	Characteristic peaks for the carbons of the ethoxy, propyl, and glycidyl groups are expected.	[9][10]
Mass Spectrometry	The mass spectrum would show the molecular ion peak and fragmentation patterns corresponding to the loss of ethoxy and other functional groups.	[11]

Experimental Protocols

The following are generalized protocols for common applications of **(3-Glycidyloxypropyl)triethoxysilane** in a research setting. These protocols are based on established methods for similar silane coupling agents, particularly the trimethoxy variant, and may require optimization for specific substrates and applications.

Protocol 1: Surface Modification of Glass Substrates for Protein Immobilization

This protocol describes the functionalization of glass slides to introduce reactive epoxy groups on the surface, which can then be used to covalently immobilize proteins or other biomolecules containing nucleophilic groups (e.g., amines, thiols).

Materials:

- Glass microscope slides
- **(3-Glycidyloxypropyl)triethoxysilane (GLYEO)**
- Anhydrous ethanol
- Deionized water
- Nitrogen gas
- Oven

Procedure:

- **Substrate Cleaning:** Thoroughly clean the glass slides by sonicating in a sequence of deionized water, ethanol, and again in deionized water (15 minutes each). Dry the slides under a stream of nitrogen gas.
- **Surface Activation:** Activate the surface hydroxyl groups by treating the slides with an oxygen plasma for 1-2 minutes or by immersing them in a piranha solution (a 3:1 mixture of concentrated sulfuric acid and 30% hydrogen peroxide) for 30 minutes. Caution: Piranha solution is extremely corrosive and reactive. Handle with extreme care in a fume hood. Rinse the slides extensively with deionized water and dry under nitrogen.
- **Silanization:** Prepare a 1-2% (v/v) solution of GLYEO in anhydrous ethanol. Immerse the activated glass slides in the silane solution for 1-2 hours at room temperature with gentle agitation.
- **Rinsing:** Remove the slides from the silane solution and rinse thoroughly with ethanol to remove any unbound silane.
- **Curing:** Cure the silane layer by baking the slides in an oven at 80-110 °C for 1 hour.
- **Storage:** The epoxy-functionalized slides are now ready for protein immobilization and should be stored in a desiccator to prevent hydrolysis of the epoxy groups.

Protocol 2: Functionalization of Silica Nanoparticles for Drug Delivery

This protocol outlines a general procedure for modifying the surface of silica nanoparticles with GLYEO. The resulting epoxy-functionalized nanoparticles can be used to conjugate drugs, targeting ligands, or other molecules.

Materials:

- Silica nanoparticles
- **(3-Glycidyloxypropyl)triethoxysilane (GLYEO)**
- Anhydrous toluene or ethanol
- Deionized water
- Centrifuge

Procedure:

- **Nanoparticle Dispersion:** Disperse the silica nanoparticles in anhydrous toluene or ethanol via sonication to achieve a uniform suspension.
- **Silanization:** Add a calculated amount of GLYEO to the nanoparticle suspension. A typical starting point is a 1-5% weight ratio of GLYEO to silica nanoparticles. The optimal ratio should be determined experimentally.
- **Reaction:** Allow the reaction to proceed for 4-24 hours at room temperature or elevated temperature (e.g., 50-80 °C) under constant stirring. The reaction should be carried out under an inert atmosphere (e.g., nitrogen or argon) to minimize premature hydrolysis of the silane.
- **Washing:** After the reaction, collect the functionalized nanoparticles by centrifugation. Remove the supernatant and wash the nanoparticles multiple times with the reaction solvent (toluene or ethanol) to remove excess silane.

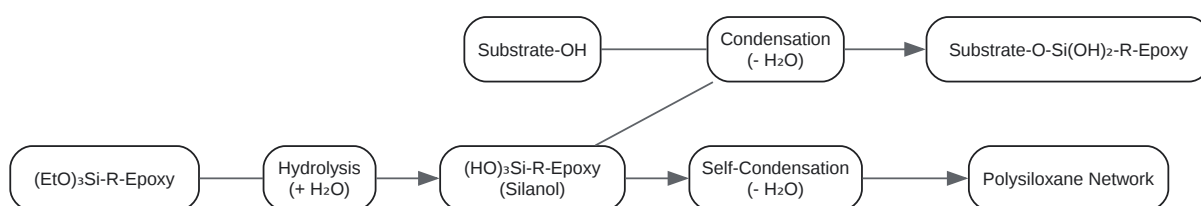
- **Drying:** Dry the functionalized nanoparticles under vacuum. The nanoparticles are now ready for conjugation with therapeutic agents or other molecules.

Reaction Mechanisms and Workflows

The utility of **(3-Glycidyloxypropyl)triethoxysilane** as a coupling agent stems from two primary chemical reactions: the hydrolysis and condensation of the triethoxysilane group and the subsequent reaction of the epoxy group.

Hydrolysis and Condensation Pathway

The triethoxysilane moiety of GLYEO undergoes hydrolysis in the presence of water to form reactive silanol groups. These silanol groups can then condense with hydroxyl groups on the surface of an inorganic substrate (like glass or silica) to form stable covalent siloxane bonds (Si-O-Si). Alternatively, the silanol groups can self-condense to form a polysiloxane network on the surface.

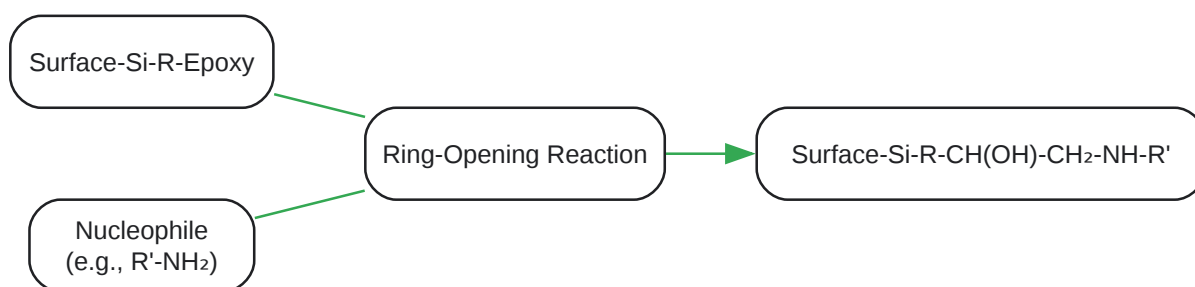


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Caption: Hydrolysis and condensation of GLYEO on a hydroxylated surface.

Epoxy Ring-Opening Reaction Workflow

Once the GLYEO is anchored to the substrate, the terminal epoxy group is available for reaction with various nucleophiles. A common application is the reaction with amine groups present in proteins or other biomolecules. This reaction proceeds via a nucleophilic attack on one of the carbon atoms of the epoxy ring, leading to the opening of the ring and the formation of a stable covalent bond.



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Caption: Covalent immobilization via epoxy ring-opening reaction.

Safety Information

(3-Glycidyloxypropyl)triethoxysilane should be handled with appropriate safety precautions in a well-ventilated area.

Hazard	Description	Precautionary Measures	Reference
Eye Irritation	Causes serious eye irritation.	Wear protective eye/face protection. If in eyes, rinse cautiously with water for several minutes.	[1]
Skin Irritation	Causes skin irritation.	Wear protective gloves. Wash skin thoroughly after handling.	[1]
Inhalation	Harmful if inhaled. May cause respiratory irritation.	Avoid breathing vapor or mist. Use only outdoors or in a well-ventilated area.	[1][5]
Storage	Air and moisture sensitive.	Store in a cool, dry, well-ventilated place. Keep container tightly closed.	[1]

First Aid Measures:

- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[1]
- If inhaled: Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1]
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1]

Applications in Research and Drug Development

The unique properties of **(3-Glycidyloxypropyl)triethoxysilane** make it a valuable reagent in several areas of scientific research and drug development:

- **Biomaterial Surface Modification:** GLYEO is used to modify the surfaces of materials like glass, silica, and titania to immobilize proteins, enzymes, and cells for applications in biosensors, microarrays, and tissue engineering.
- **Nanoparticle Functionalization:** It is employed to functionalize a variety of nanoparticles (e.g., silica, magnetic nanoparticles) to improve their stability, biocompatibility, and to provide a reactive handle for the attachment of drugs, targeting moieties, and imaging agents for targeted drug delivery and diagnostics.
- **Adhesion Promotion:** In the field of drug-eluting stents and other implantable devices, GLYEO can be used to improve the adhesion of drug-containing polymer coatings to the device surface, ensuring a durable and controlled release of the therapeutic agent.
- **Composite Materials:** It serves as a coupling agent in the fabrication of high-performance composites, enhancing the interfacial bonding between inorganic fillers and organic polymer matrices.

Conclusion

(3-Glycidyloxypropyl)triethoxysilane is a powerful and versatile chemical tool for researchers and professionals in the fields of materials science, biotechnology, and drug development. Its ability to form stable covalent linkages between disparate materials opens up a wide range of possibilities for creating advanced functional materials and sophisticated biomedical devices. A thorough understanding of its chemical properties, reaction mechanisms, and handling requirements is essential for its effective and safe utilization in the laboratory.

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